

Essential Safety and Operational Guidance for Handling Methaphenilene

Author: BenchChem Technical Support Team. Date: November 2025

Compound of Interest		
Compound Name:	Methaphenilene	
Cat. No.:	B1676368	Get Quote

This document provides immediate, essential safety and logistical information for the handling of **Methaphenilene**, targeting researchers, scientists, and drug development professionals. The following procedural guidance is designed to answer specific operational questions, ensuring safe laboratory practices and proper disposal.

Chemical Identifier and Hazard Summary

Chemical Name: **Methaphenilene** CAS Number: 493-78-7 **Methaphenilene** Hydrochloride CAS: 7084-07-3[1]

Hazard Summary: **Methaphenilene** is an antihistamine and anticholinergic agent.[2] It is considered poisonous by subcutaneous, intravenous, and intraperitoneal routes and moderately toxic by ingestion.[3] Upon heating to decomposition, it emits toxic fumes of sulfur oxides (SOx), nitrogen oxides (NOx), and hydrochloric acid (HCl).[3] GHS hazard statements indicate that **Methaphenilene** causes skin irritation, may cause an allergic skin reaction, causes serious eye irritation, and is very toxic to aquatic life.

Personal Protective Equipment (PPE)

Based on the known hazards, the following personal protective equipment is mandatory when handling **Methaphenilene**:

Eye Protection: Chemical safety goggles or a face shield.



- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat or chemical-resistant apron. Full-body protection may be required for large quantities or in case of a spill.
- Respiratory Protection: A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is recommended, especially when handling the powder form or when ventilation is inadequate.

Quantitative Toxicity Data

A summary of the available quantitative toxicity data for **Methaphenilene** is presented below.

Route of Administration	Test Animal	LD50 (mg/kg)
Intravenous	Mouse	45
Intravenous	Guinea Pig	30
Subcutaneous	Mouse	160
Subcutaneous	Guinea Pig	140
Oral	Mouse	550
Oral	Guinea Pig	900
Intravenous	Rabbit	30

Data sourced from N. Ercoli et al., J. Pharmacol. Exp. Ther. 93, 210 (1948).

Experimental Protocols: Handling and Disposal Workflow

The following section outlines the standard operating procedure for the safe handling and disposal of **Methaphenilene** in a laboratory setting.

Receiving and Storage:

Upon receipt, inspect the container for any damage or leaks.



- Store in a cool, dry, and well-ventilated area away from incompatible materials.
- Keep the container tightly closed.

Preparation and Handling:

- Work in a well-ventilated fume hood.
- Wear the appropriate personal protective equipment (PPE) as detailed above.
- · Avoid inhalation of dust or fumes.
- Prevent contact with skin and eyes.
- · After handling, wash hands thoroughly.

Disposal Plan:

- All waste contaminated with Methaphenilene should be considered hazardous waste.
- Collect waste in a designated, labeled, and sealed container.
- Dispose of the waste in accordance with local, state, and federal regulations. Do not dispose
 of it down the drain.

Workflow Diagram

The following diagram illustrates the key steps and decision points in the safe handling and disposal of **Methaphenilene**.

Caption: Workflow for safe handling and disposal of **Methaphenilene**.

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References

- 1. 7084-07-3 CAS MSDS (Methaphenilene) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. METHAPHENILENE HYDROCHLORIDE [drugfuture.com]
- 3. guidechem.com [guidechem.com]
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